

Ensuring stability of MBP Ac1-9 (4Y) in solution for experiments.

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Compound of Interest

Compound Name: MBP Ac1-9 (4Y)

Cat. No.: B15598907

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Technical Support Center: MBP Ac1-9 (4Y)

Welcome to the technical support center for **MBP Ac1-9 (4Y)**. This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and successful application of this peptide in your experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **MBP Ac1-9 (4Y)** and what is its primary application?

MBP Ac1-9 (4Y) is a synthetic peptide corresponding to the N-terminal acetylated fragment of murine Myelin Basic Protein (MBP), with a substitution of tyrosine (Y) for lysine (K) at position 4. This substitution significantly increases its binding affinity to the MHC class II molecule I-Au. [1] Its primary application is in the study of autoimmune diseases, particularly as an immunogenic peptide to induce Experimental Autoimmune Encephalomyelitis (EAE), a mouse model of multiple sclerosis.[2]

Q2: How should I store the lyophilized **MBP Ac1-9 (4Y)** peptide?

For long-term storage, the lyophilized peptide should be stored at -20°C or colder in a desiccator to protect it from moisture.[1]

Q3: What is the best way to reconstitute the lyophilized peptide?

It is recommended to reconstitute the peptide immediately before use. The choice of solvent will depend on the experimental application. For cell culture assays, sterile phosphate-buffered saline (PBS) or the appropriate cell culture medium is suitable. For in vivo studies, sterile PBS is commonly used. To ensure complete dissolution and prevent aggregation, it is advisable to bring the vial to room temperature before opening, add the solvent, and gently vortex or sonicate the solution.

Q4: Can I store the reconstituted **MBP Ac1-9 (4Y)** peptide in solution?

While not ideal, if storage in solution is necessary, it is recommended to prepare aliquots to avoid multiple freeze-thaw cycles and store them at -20°C for a short period. The stability of peptides in solution is limited. For optimal results, fresh solutions are always recommended.

Q5: What concentration of **MBP Ac1-9 (4Y)** should I use in my experiments?

The optimal concentration will vary depending on the specific application. Based on published literature, the following concentrations can be used as a starting point:

- T-cell stimulation assays: 10 µg/mL[3]
- MHC binding assays: 200 µM[4]
- In vivo EAE induction: Typically, a total of 100-200 µg of the peptide is emulsified in Complete Freund's Adjuvant (CFA) per mouse for immunization.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
<p>Peptide will not dissolve/Solution is cloudy</p>	<p>The peptide may be aggregating. This can be influenced by the solvent, pH, or concentration. The hydrophobic nature of the tyrosine at position 4 can contribute to aggregation at high concentrations.</p>	<p>- Bring the peptide vial to room temperature before adding solvent.- Use a small amount of a solvent like DMSO to initially dissolve the peptide, then slowly add the aqueous buffer while vortexing.- Gentle sonication can help to break up aggregates.- Ensure the pH of the buffer is neutral to slightly acidic.</p>
<p>Inconsistent experimental results</p>	<p>This could be due to instability of the peptide in solution, leading to a decrease in active concentration over time. Multiple freeze-thaw cycles of a stock solution can also degrade the peptide.</p>	<p>- Always prepare fresh solutions of the peptide for each experiment.- If a stock solution must be used, ensure it is properly aliquoted to minimize freeze-thaw cycles.- Verify the accuracy of your peptide concentration determination.</p>
<p>Low or no biological activity (e.g., poor T-cell stimulation)</p>	<p>The peptide may have degraded, or the experimental conditions may not be optimal. The peptide may have adsorbed to the surface of plastic tubes or plates.</p>	<p>- Use freshly prepared peptide solutions.- Ensure that the antigen-presenting cells (APCs) are viable and functional.- Optimize the peptide concentration for your specific assay.- Consider using low-protein-binding microplates and pipette tips.</p>
<p>Precipitation of the peptide during storage or use</p>	<p>The peptide concentration may be too high for the chosen solvent, or the storage conditions may be inadequate.</p>	<p>- Prepare solutions at a concentration known to be soluble in your chosen buffer.- If storing in solution, filter-sterilize the solution and store</p>

Changes in temperature or pH can also cause precipitation. at 4°C for very short-term use or -20°C in aliquots.- Avoid repeated temperature fluctuations.

Experimental Protocols

Reconstitution of Lyophilized MBP Ac1-9 (4Y)

- Allow the vial of lyophilized peptide to warm to room temperature before opening.
- Add the desired volume of sterile solvent (e.g., PBS or cell culture medium) to the vial to achieve the desired stock concentration.
- Gently vortex the vial to mix. If the peptide is not fully dissolved, a brief sonication (10-20 seconds) in a water bath sonicator can be applied.
- Visually inspect the solution to ensure it is clear and free of particulates before use.
- For immediate use, dilute the stock solution to the final working concentration in the appropriate buffer or medium.

In Vivo EAE Induction

- Preparation of Emulsion:
 - Reconstitute **MBP Ac1-9 (4Y)** in sterile PBS to a concentration of 2 mg/mL.
 - In a sterile glass tube, mix an equal volume of the peptide solution with Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis (e.g., 4 mg/mL).
 - Emulsify the mixture by repeatedly drawing it into and expelling it from a glass syringe until a thick, stable emulsion is formed. A drop of the emulsion should not disperse when placed in a beaker of water.
- Immunization:

- Inject 100 μ L of the emulsion (containing 100 μ g of peptide) subcutaneously into the flank of each mouse.
- Administer pertussis toxin (typically 200 ng) intraperitoneally on the day of immunization and again 48 hours later to facilitate the entry of immune cells into the central nervous system.
- Monitoring:
 - Monitor the mice daily for clinical signs of EAE, typically starting around day 7-10 post-immunization.

In Vitro T-Cell Proliferation Assay

- Cell Preparation:
 - Isolate splenocytes or lymph node cells from immunized mice.
 - Prepare a single-cell suspension at a concentration of 2×10^6 cells/mL in complete RPMI-1640 medium.
- Assay Setup:
 - Plate 100 μ L of the cell suspension into each well of a 96-well flat-bottom plate.
 - Prepare a stock solution of **MBP Ac1-9 (4Y)** in complete RPMI-1640 medium.
 - Add 100 μ L of the peptide solution at various concentrations (e.g., a final concentration of 10 μ g/mL) to the wells in triplicate.
 - Include a negative control (medium alone) and a positive control (e.g., Concanavalin A).
- Incubation and Proliferation Measurement:
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 72 hours.
 - Pulse the cells with 1 μ Ci of [3H]-thymidine per well for the final 18-24 hours of incubation.

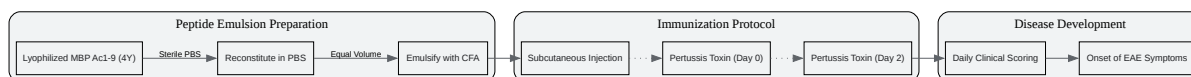
- Harvest the cells onto glass fiber filters and measure thymidine incorporation using a scintillation counter.

Data Presentation

Table 1: Successfully Implemented Experimental Conditions for **MBP Ac1-9 (4Y)**

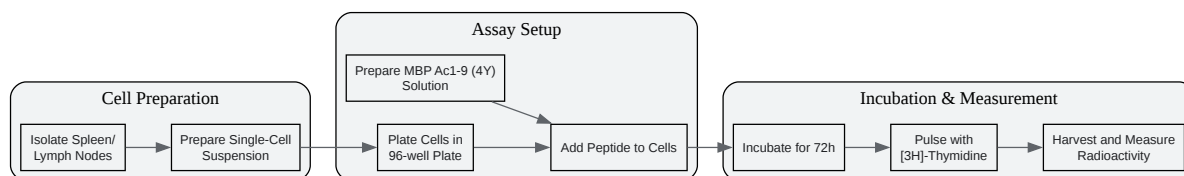
Parameter	In Vivo EAE Induction	In Vitro T-Cell Proliferation	MHC Class II Binding Assay
Solvent	Sterile PBS	Complete RPMI-1640	Assay-specific buffer
Concentration	100 µg per mouse in 100 µL emulsion	10 µg/mL	200 µM
Preparation	Freshly prepared emulsion with CFA	Freshly diluted in medium	Freshly prepared solution
Storage of Solution	Not recommended; use immediately after preparation.	Not recommended; use immediately.	Not recommended; use immediately.
Reference	[3]	[3]	[4]

Visualizations



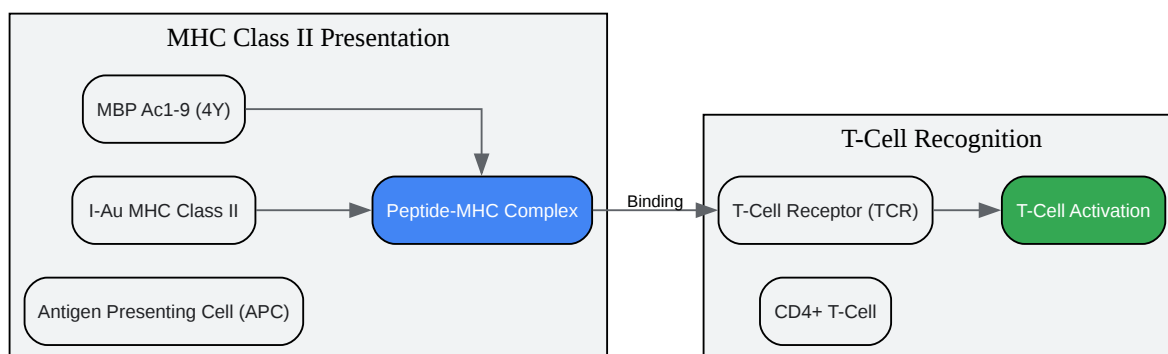
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Caption: Workflow for the induction of Experimental Autoimmune Encephalomyelitis (EAE) using **MBP Ac1-9 (4Y)**.



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Caption: Workflow for an in vitro T-cell proliferation assay using **MBP Ac1-9 (4Y)**.



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Caption: Simplified signaling pathway of **MBP Ac1-9 (4Y)** presentation and T-cell recognition.

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References

- [1. MBP Ac1-9 \(4Y\) | CRB1000255 | Biosynth \[biosynth.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Antigenic strength controls the generation of antigen-specific IL-10-secreting T regulatory cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Evidence That the Autoimmune Antigen Myelin Basic Protein \(MBP\) Ac1-9 Binds Towards One End of the Major Histocompatibility Complex \(MHC\) Cleft - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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